

Org 274179-0 solubility and stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Org 274179-0

Cat. No.: B15606181

[Get Quote](#)

Technical Support Center: Org 274179-0

Welcome to the technical support center for **Org 274179-0**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Org 274179-0** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Org 274179-0**?

A1: The recommended solvent for preparing stock solutions of **Org 274179-0** for in vitro experiments is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **Org 274179-0** in DMSO?

A2: **Org 274179-0** is sparingly soluble in DMSO, with a reported solubility range of 1-10 mg/mL. In practice, it has been successfully dissolved in DMSO to prepare a 10 mM stock solution.

Q3: How should I prepare a stock solution of **Org 274179-0** in DMSO?

A3: To prepare a stock solution, accurately weigh the desired amount of **Org 274179-0** and add the calculated volume of high-purity, anhydrous DMSO. Vortex the solution thoroughly to ensure the compound is completely dissolved. For example, to prepare a 10 mM stock solution, you would dissolve 4.805 mg of **Org 274179-0** (Formula Weight: 480.5 g/mol) in 1 mL of DMSO.

Q4: What are the recommended storage conditions for **Org 274179-0** stock solutions in DMSO?

A4: While specific long-term stability data for **Org 274179-0** in DMSO is not readily available, general best practices for storing compound solutions in DMSO should be followed to minimize degradation. It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. For short-term storage (up to 1 month), solutions can be stored at -20°C. For long-term storage (up to 6 months), it is advisable to store the aliquots at -80°C.^[1] Always protect the solution from light and moisture.

Q5: How can I assess the stability of my **Org 274179-0** stock solution in DMSO?

A5: The stability of your **Org 274179-0** solution can be assessed over time by analytical methods such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (LC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy. A detailed protocol for a stability assessment is provided in the "Experimental Protocols" section of this guide.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving Org 274179-0 in DMSO	The concentration may be too high.	Try preparing a more dilute stock solution within the sparingly soluble range (1-10 mg/mL).
The quality of the DMSO may be poor (contains water).	Use high-purity, anhydrous DMSO. Hygroscopic DMSO can negatively impact solubility. [2]	
Insufficient mixing.	Vortex the solution for an extended period. Gentle warming (e.g., 37°C water bath) or sonication may also aid in dissolution, but be cautious as heat can degrade the compound.	
Precipitation observed in the stock solution after storage	The compound has come out of solution due to temperature changes.	Before use, allow the vial to equilibrate to room temperature and vortex thoroughly to ensure the compound is fully redissolved.
The solution may be supersaturated.	If precipitation persists, you may need to prepare a fresh, more dilute stock solution.	
Inconsistent experimental results	Degradation of the Org 274179-0 stock solution.	Assess the stability of your stock solution using the provided protocol. Prepare fresh stock solutions regularly and avoid repeated freeze-thaw cycles by using single-use aliquots.
Inaccurate concentration of the stock solution.	Ensure accurate weighing of the compound and precise	

measurement of the DMSO
volume during preparation.

Quantitative Data Summary

Parameter	Value	Solvent	Reference
Solubility	1-10 mg/mL	DMSO	-
Stock Solution Concentration (Example)	10 mM	DMSO	-

Experimental Protocols

Protocol for Assessing the Stability of Org 274179-0 in DMSO using LC-MS

Objective: To determine the stability of **Org 274179-0** in a DMSO stock solution over time under specific storage conditions.

Materials:

- **Org 274179-0**
- Anhydrous DMSO ($\geq 99.9\%$ purity)
- Stable internal standard (IS)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid (FA), LC-MS grade
- Amber glass or polypropylene vials with screw caps
- Analytical balance

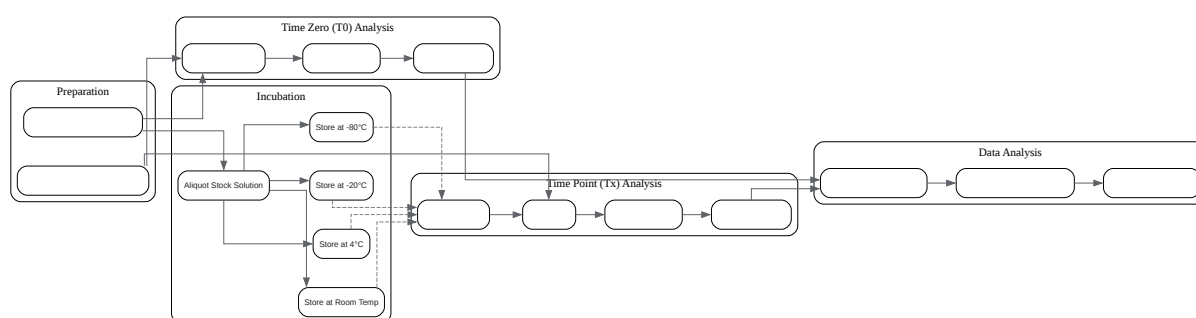
- Vortex mixer
- Calibrated pipettes and tips
- HPLC or UHPLC system with a UV detector and a mass spectrometer (MS)
- Incubator/Freezer for storage at desired temperatures (e.g., room temperature, 4°C, -20°C, -80°C)

Methodology:

- Preparation of Stock Solutions:
 - **Org 274179-0** Stock Solution (10 mM): Accurately weigh a sufficient amount of **Org 274179-0** and dissolve it in anhydrous DMSO to a final concentration of 10 mM. Vortex thoroughly to ensure complete dissolution.
 - Internal Standard (IS) Stock Solution (10 mM): Prepare a 10 mM stock solution of a suitable, stable internal standard in DMSO.
- Sample Preparation for Stability Study:
 - Time Zero (T0) Sample:
 - Take an aliquot of the **Org 274179-0** stock solution.
 - Add an equal volume of the IS stock solution.
 - Dilute the mixture with an appropriate solvent (e.g., 50:50 ACN:Water with 0.1% FA) to a final concentration suitable for LC-MS analysis (e.g., 1 µM).
 - Vortex the sample and transfer it to an autosampler vial. This sample represents the initial, 100% concentration.
 - Incubation Samples:
 - Aliquot the **Org 274179-0** stock solution into multiple vials, one for each time point and storage condition to be tested.

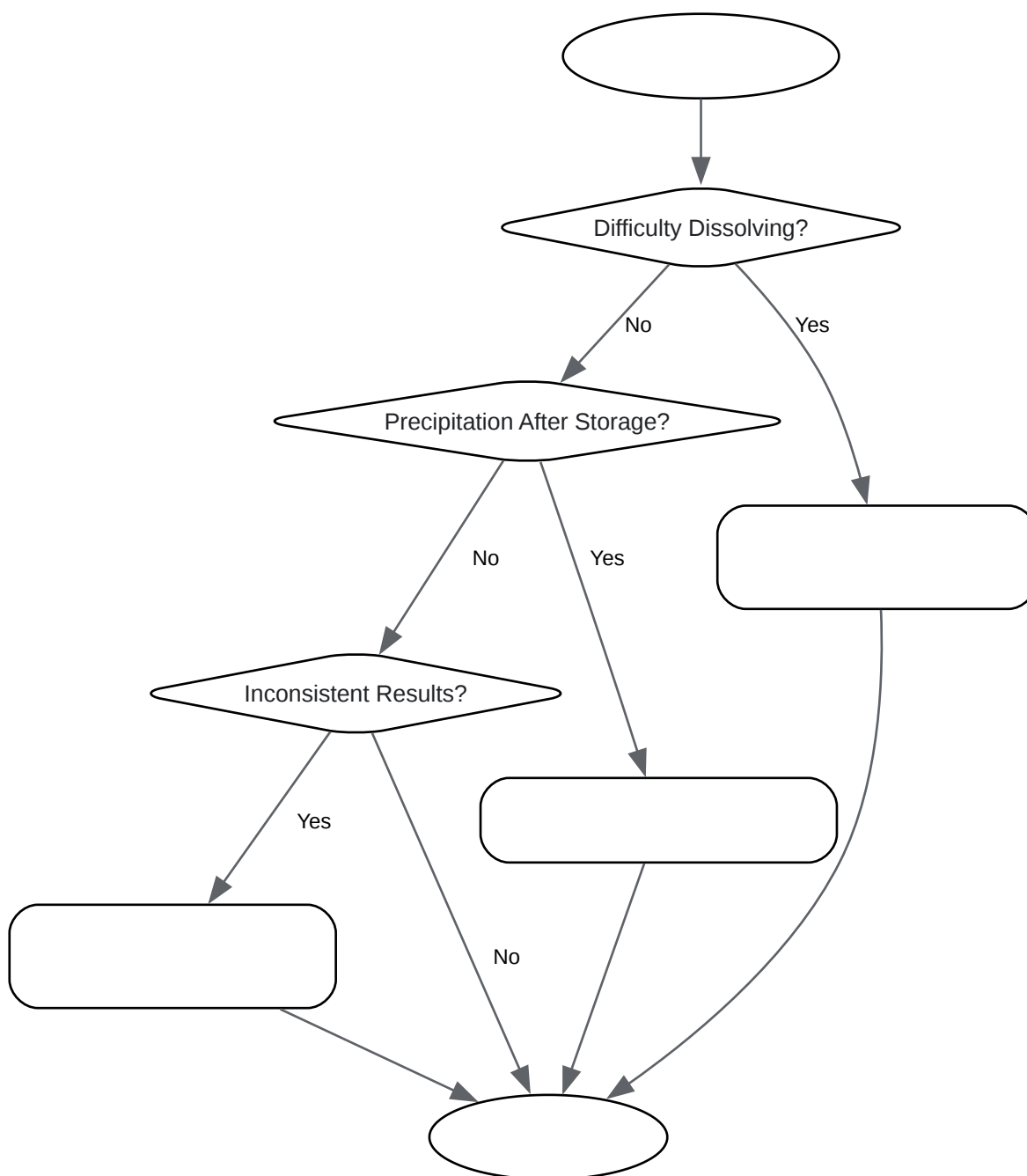
- Incubation:
 - Store the incubation samples at the desired temperatures (e.g., room temperature, 4°C, -20°C, and -80°C).
- Sample Collection and Analysis:
 - At each designated time point (e.g., 0, 24, 48, 72 hours, 1 week, 1 month, 3 months, 6 months), retrieve one vial from each storage condition.
 - Allow the vial to equilibrate to room temperature.
 - Prepare the sample for analysis as described in step 2.2 by adding the internal standard and diluting to the final analytical concentration.
 - Analyze the sample by LC-MS.
- Data Analysis:
 - Determine the peak area of **Org 274179-0** and the internal standard from the chromatogram for each time point.
 - Calculate the peak area ratio: $\text{Ratio} = \text{Peak Area of Org 274179-0} / \text{Peak Area of Internal Standard}$.
 - Determine the percentage of **Org 274179-0** remaining at each time point relative to the T0 sample: $\% \text{ Remaining} = (\text{Ratio at Tx} / \text{Ratio at T0}) * 100$.
 - Plot the % Remaining against time for each storage condition to visualize the degradation profile.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for assessing the stability of **Org 274179-0** in DMSO.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for **Org 274179-0** in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Org 274179-0 solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606181#org-274179-0-solubility-and-stability-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com